

Unveiling Oct-2-enoic Acid: A Journey from Discovery to Biological Significance

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Compound of Interest

Compound Name: Oct-2-enoic acid

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Oct-2-enoic acid, a monounsaturated medium-chain fatty acid, has garnered increasing interest within the scientific community for its diverse biological activities and potential therapeutic applications. This technical guide provides a comprehensive overview of the discovery and historical context of **Oct-2-enoic acid** research, detailing its initial synthesis, early biological investigations, and its role in cellular signaling pathways. This document is intended to serve as a valuable resource for researchers and professionals in the fields of biochemistry, pharmacology, and drug development.

Discovery and Early Synthesis: A Historical Perspective

The scientific journey of **Oct-2-enoic acid** begins in the mid-20th century, a period of burgeoning research in the field of fatty acid chemistry. While naturally occurring in various sources, the isolation and characterization of specific isomers of octenoic acid were advanced by the development of novel synthetic methods.

A pivotal moment in the history of **Oct-2-enoic acid** research was the work of James A. Knight and James H. Diamond from the Georgia Institute of Technology. In their 1959 publication in *The Journal of Organic Chemistry*, they described the synthesis of several isomers of octenoic

acid, including cis-2-octenoic acid[1]. Their work provided a foundational methodology for producing this compound, enabling further investigation into its chemical and biological properties. The synthesis of various octenoic acids was part of a broader effort to understand the structure and properties of unsaturated fatty acids[2].

Historical Context of Fatty Acid Research

The synthesis of **Oct-2-enoic acid** in 1959 occurred within a rich historical context of fatty acid research. The fundamental discovery of fatty acids is credited to the French chemist Michel Eugène Chevreul in the early 19th century through his work on the saponification of fats. A significant leap in understanding the biological importance of fatty acids came in the 1920s with the work of George and Mildred Burr, who introduced the concept of "essential fatty acids" – those that the body cannot synthesize and must be obtained from the diet. This laid the groundwork for investigating the metabolism and biological roles of a wide array of fatty acids, including the less common ones like **Oct-2-enoic acid**.

Physicochemical Properties of Oct-2-enoic Acid

Oct-2-enoic acid is a carboxylic acid with an eight-carbon chain and a double bond at the second carbon. It exists as two geometric isomers: cis (Z) and trans (E). The physicochemical properties of these isomers are crucial for understanding their biological activity and for developing analytical methods.

Property	cis-2-Octenoic Acid (Z-isomer)	trans-2-Octenoic Acid (E-isomer)
Molecular Formula	C ₈ H ₁₄ O ₂	C ₈ H ₁₄ O ₂
Molecular Weight	142.20 g/mol [3]	142.20 g/mol [4]
CAS Number	1577-96-4	1871-67-6
Appearance	Liquid[3]	Liquid[4]
Boiling Point	-	139-141 °C at 13 mmHg[4]
Melting Point	5-6 °C[3]	5-6 °C[4]
Density	-	0.935-0.941 g/cm ³ [4]
Water Solubility	-	Slightly soluble[4]
logP	-	2.9[4]
Refractive Index	-	1.458-1.462[4]

Key Early Experimental Protocols

The initial investigations into the biological significance of **Oct-2-enoic acid** focused on its metabolism and its potential role as a precursor for essential fatty acids.

Protocol 1: First Chemical Synthesis of cis-2-Octenoic Acid

The foundational synthesis of cis-2-octenoic acid was reported by Knight and Diamond in 1959. This protocol provided a means to obtain the compound for subsequent biological studies[1].

Objective: To synthesize cis-2-octenoic acid.

Methodology:

- Starting Materials: Hexanal and malonic acid.

- **Reaction:** The synthesis likely involved a variation of the Knoevenagel condensation, a common method for forming α,β -unsaturated acids. This reaction involves the condensation of an aldehyde or ketone with a compound having an active methylene group, such as malonic acid, in the presence of a basic catalyst.
- **Purification:** The final product was purified, and its properties were characterized.

Note: The original 1959 publication should be consulted for the precise reaction conditions, catalysts, and purification methods.

Protocol 2: In Vivo Conversion of cis-2-Octenoic Acid to Linoleic Acid

A significant early study demonstrating a biological role for **Oct-2-enoic acid** was the investigation of its conversion to the essential fatty acid, linoleic acid. A key experiment was conducted using a laying hen model.

Objective: To determine if cis-2-octenoic acid can be converted to linoleic acid in vivo.

Methodology:

- **Radiolabeling:** 1- ^{14}C -labeled cis-2-octenoic acid was synthesized.
- **Animal Model:** A white leghorn hen was administered a single dose of the radiolabeled cis-2-octenoic acid.
- **Sample Collection:** Eggs laid by the hen subsequent to the administration were collected.
- **Fatty Acid Extraction:** The lipids were extracted from the egg yolks.
- **Fatty Acid Analysis:** The fatty acids were converted to their methyl esters for analysis by gas-liquid chromatography (GLC) to separate the different fatty acids.
- **Radioactivity Measurement:** The radioactivity of the isolated linoleic acid fraction was measured to determine the extent of conversion.

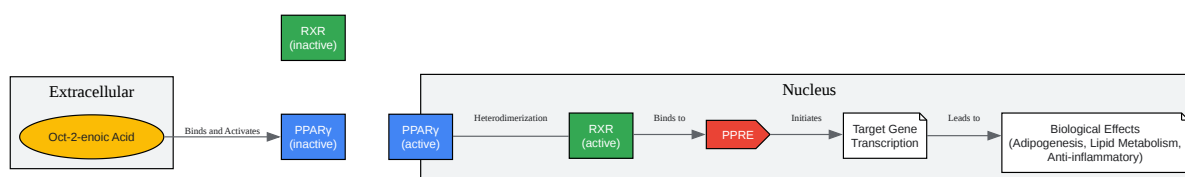
Key Findings: The linoleic acid isolated from the eggs was found to be radioactive, demonstrating that the laying hen could convert cis-2-octenoic acid into linoleic acid. This was a crucial finding, suggesting a metabolic pathway for the synthesis of an essential fatty acid from a shorter-chain precursor.

Signaling Pathways of Oct-2-enoic Acid

More recent research has elucidated the role of **Oct-2-enoic acid** as a signaling molecule, particularly as an agonist for Peroxisome Proliferator-Activated Receptors (PPARs). PPARs are a group of nuclear receptor proteins that function as transcription factors regulating the expression of genes involved in metabolism and cell differentiation.

PPAR γ Signaling Pathway

Oct-2-enoic acid has been identified as an activator of PPAR γ . Upon activation, PPAR γ forms a heterodimer with the Retinoid X Receptor (RXR) and binds to specific DNA sequences called Peroxisome Proliferator Response Elements (PPREs) in the promoter region of target genes. This binding initiates the transcription of genes involved in various processes, including adipogenesis, lipid metabolism, and inflammation.

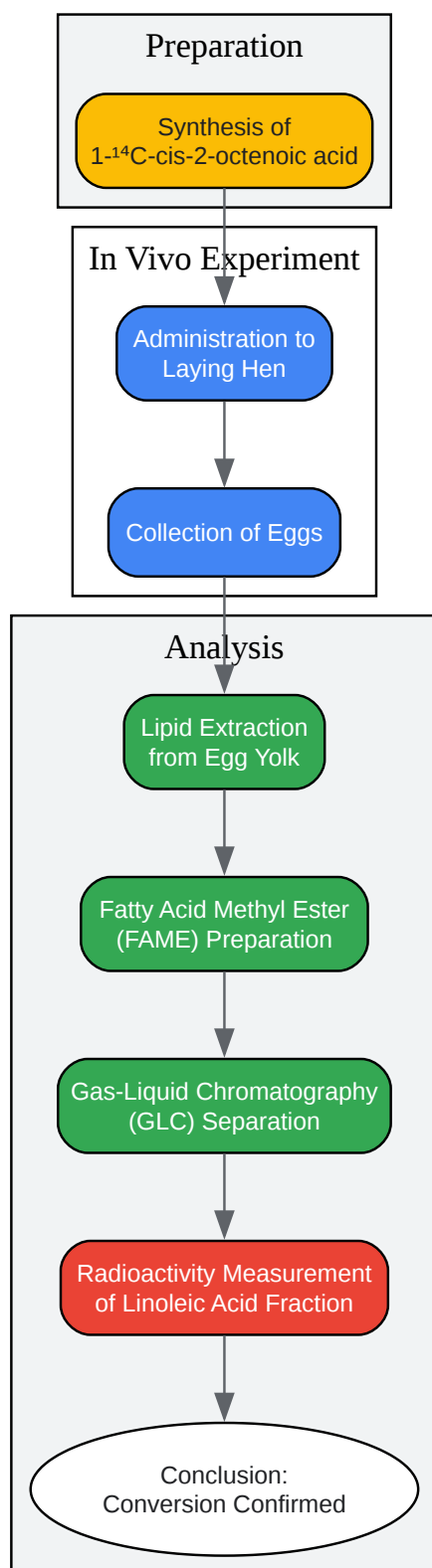


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Caption: PPAR γ signaling pathway activated by **Oct-2-enoic acid**.

Experimental Workflow Visualization

The following diagram illustrates the experimental workflow for the in vivo study of the conversion of cis-2-octenoic acid to linoleic acid.



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Caption: Experimental workflow for in vivo conversion of **Oct-2-enoic acid**.

Conclusion

From its first chemical synthesis in the late 1950s to its more recent identification as a signaling molecule, **Oct-2-enoic acid** has emerged as a fatty acid of significant scientific interest. The early research that established its role as a potential precursor to essential fatty acids has paved the way for contemporary studies elucidating its function as a PPAR γ agonist. This technical guide has provided a historical and technical overview of **Oct-2-enoic acid** research, offering valuable insights for scientists and professionals engaged in the exploration of fatty acid metabolism and the development of novel therapeutics. The detailed protocols and pathway diagrams serve as a foundation for future research into the multifaceted roles of this intriguing molecule.

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